

Application Notes: High-Throughput Screening with the Agilent RapidFire 365 System

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Compound of Interest

Compound Name: FAUC 365

Cat. No.: B15575547

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Introduction

The Agilent RapidFire 365 High-throughput Mass Spectrometry System is a sophisticated platform designed to eliminate bottlenecks in the drug discovery pipeline by providing rapid and reliable analysis of samples.^{[1][2]} This technology is particularly advantageous for high-throughput screening (HTS) of large compound libraries, enabling researchers to make faster decisions in the early stages of drug development. By directly interfacing with a mass spectrometer, the RapidFire 365 system allows for the label-free analysis of native compounds, offering a significant advantage over traditional fluorescence- or luminescence-based assays.^[3]

Principle of Operation

The core of the RapidFire 365 system is its ability to perform ultrafast solid-phase extraction (SPE) to purify samples before injection into the mass spectrometer. This process effectively removes salts, buffers, detergents, and other contaminants that can interfere with mass spectrometric analysis.^{[1][2]} The system can handle a 384-well plate in approximately 50 minutes, translating to the analysis of thousands of samples per day.^{[1][2]}

Key Applications in Drug Discovery

- Primary and Secondary Screening: Rapidly screen large compound libraries to identify initial hits.
- ADME (Absorption, Distribution, Metabolism, and Excretion) Profiling: Assess the pharmacokinetic properties of lead compounds early in the discovery process.[3]
- Enzyme and Receptor Assays: Directly measure the activity of enzymes and the binding of ligands to receptors without the need for labels or surrogate markers.[3]
- Fragment-Based Screening: Efficiently screen fragment libraries to identify small molecules that bind to a biological target.[3]

Quantitative Data Summary

Parameter	Value	Reference
Sample Throughput	~8-10 seconds per sample	[3]
384-well Plate Analysis Time	~50 minutes	[1][2]
Samples per 8-hour Shift	Up to 3,840 (ten 384-well plates)	[1][2]
Unattended Operation	Up to 63 plates (24,192 samples)	[1][2]
Injection Volume	Variable	N/A
Compatible Mass Spectrometers	Agilent's entire range of mass spectrometers	[3]

Experimental Protocols

General Workflow for a High-Throughput Screening Campaign

- Assay Plate Preparation: Prepare 384-well assay plates containing the biological target, substrate, and test compounds. Incubate the plates for the desired time to allow for the biochemical reaction to occur.

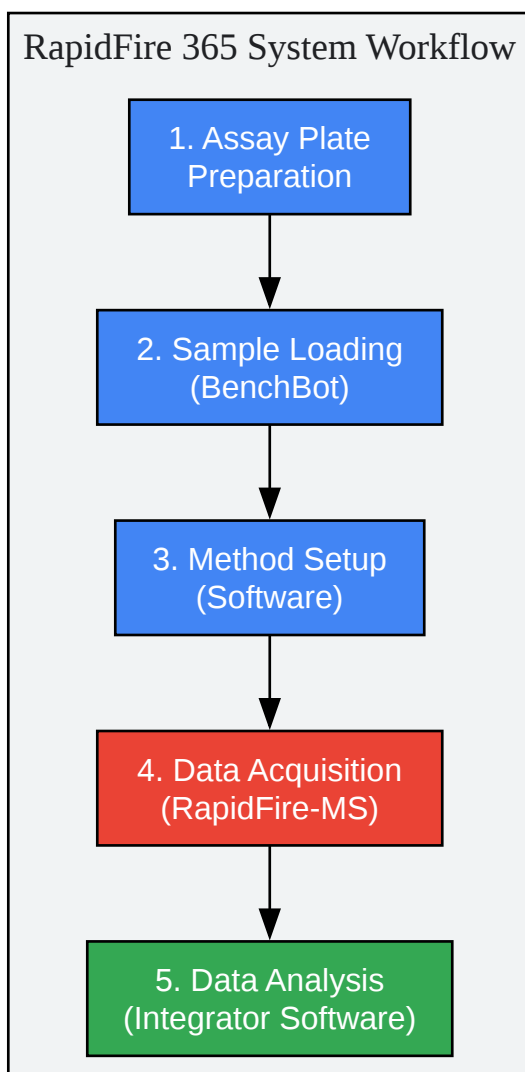
- **Sample Submission:** Load the assay plates onto the RapidFire 365 system's integrated BenchBot sample handler. The system can accommodate up to 63 microplates for unattended operation.[\[1\]](#)[\[2\]](#)
- **Method Setup:** In the RapidFire software, define the analytical method, including the SPE cartridge type, wash and elution solvents, and mass spectrometer parameters for detecting the analyte(s) of interest.
- **Data Acquisition:** Initiate the run. The system will automatically aspirate a small volume from each well, perform the SPE cleanup, and inject the purified sample into the mass spectrometer.
- **Data Analysis:** The RapidFire Integrator software is used for data review and visualization.[\[3\]](#) The software automatically integrates the mass spectrometry peaks corresponding to the analyte(s) and calculates the desired endpoint (e.g., percent inhibition, IC₅₀).

Detailed Protocol: Enzyme Inhibition Assay

- **Reagent Preparation:**
 - Prepare a stock solution of the enzyme in an appropriate assay buffer.
 - Prepare a stock solution of the substrate in the assay buffer.
 - Serially dilute the test compounds in a suitable solvent (e.g., DMSO).
- **Assay Procedure (in a 384-well plate):**
 - Add 5 µL of the test compound solution to each well.
 - Add 10 µL of the enzyme solution to each well and incubate for 15 minutes at room temperature.
 - Initiate the reaction by adding 10 µL of the substrate solution to each well.
 - Incubate the plate for 60 minutes at 37°C.
 - Stop the reaction by adding 5 µL of a suitable quenching solution (e.g., 1% formic acid).

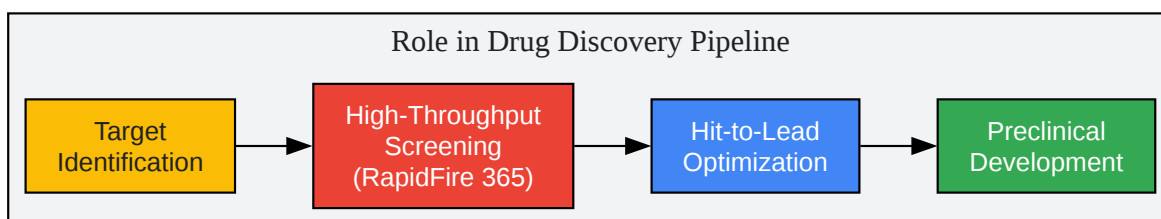
- RapidFire-MS Analysis:
 - Transfer the plate to the RapidFire 365 system.
 - Set up the analytical method to detect both the substrate and the product of the enzymatic reaction.
 - Initiate the data acquisition run.
- Data Interpretation:
 - Calculate the percent inhibition for each compound by comparing the product peak area in the presence of the compound to the control wells (containing no inhibitor).
 - Plot the percent inhibition versus the compound concentration to determine the IC₅₀ value.

Visualizations



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Caption: General workflow of the Agilent RapidFire 365 system.



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Caption: Application in the drug discovery pipeline.

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References

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